

Monitoring Brucine-Induced Apoptosis in Cancer Cells: Application Notes and Protocols

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Compound of Interest

Compound Name: *Brucine*

Cat. No.: *B1667951*

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These application notes provide a comprehensive overview of established techniques to monitor and quantify apoptosis in cancer cells induced by **brucine**, a natural alkaloid with demonstrated anti-tumor properties. The following protocols are detailed to ensure reproducibility and accurate data interpretation in a research setting.

Assessment of Cell Viability and Proliferation

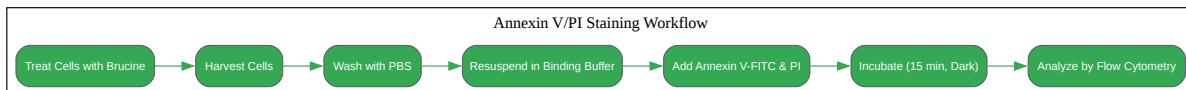
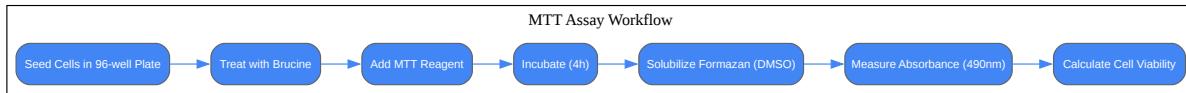
A primary step in evaluating the effect of a compound on cancer cells is to determine its impact on cell viability and proliferation. The MTT assay is a widely used colorimetric method for this purpose.

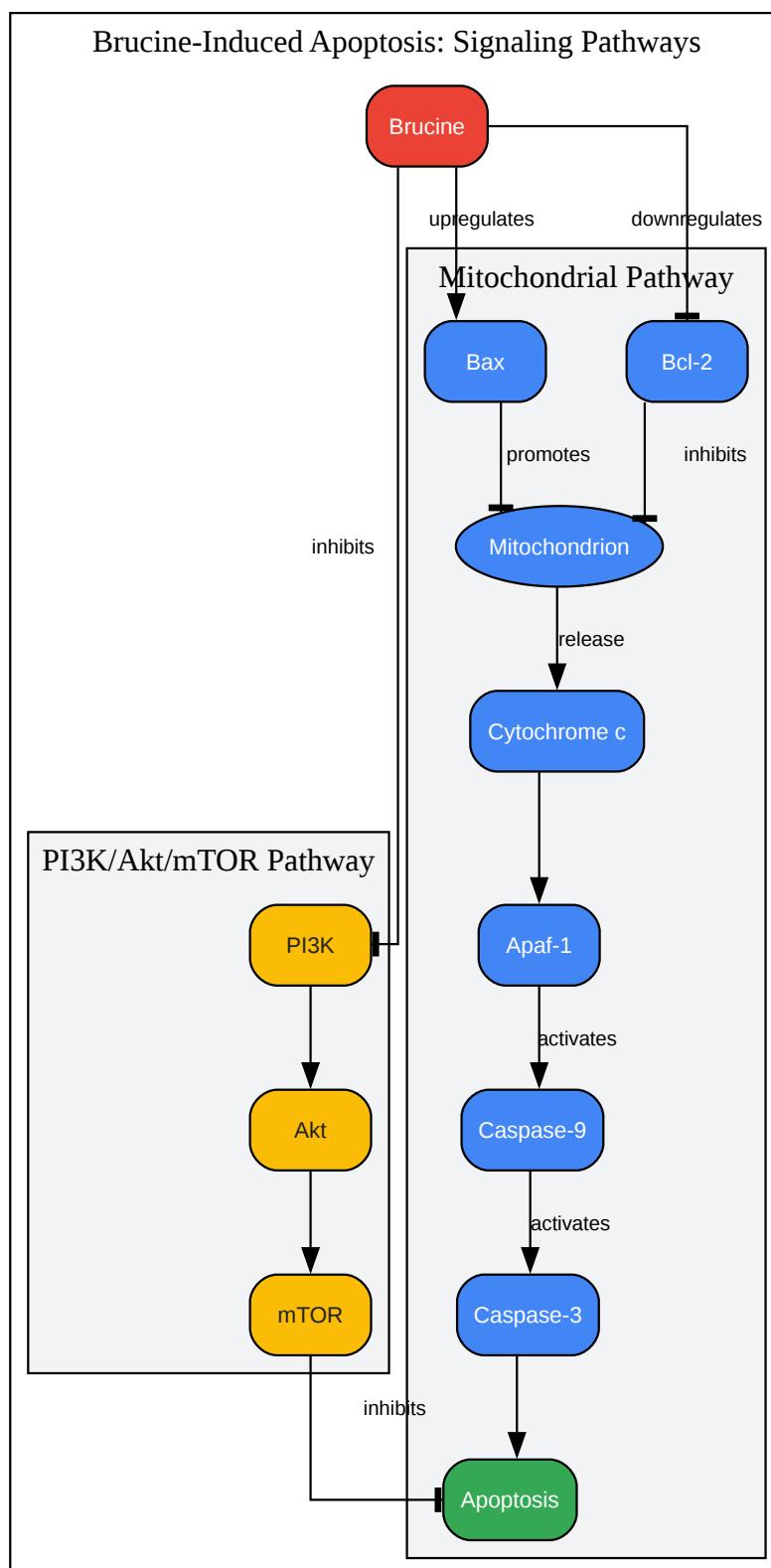
Quantitative Data Summary: Brucine's Effect on Cancer Cell Viability

Cell Line	Brucine Concentration	Incubation Time	% Cell Viability Inhibition (IC50)	Reference
A2780 (Ovarian Cancer)	0, 0.625, 2.5, 10 μM	72h	1.43 μM	[1]
HT-29 (Colon Cancer)	31.25, 62.5, 125, 250, 500, 1000 $\mu\text{mol/L}$	24h, 48h, 72h	0.368 $\mu\text{mol/L}$ (24h), 0.226 $\mu\text{mol/L}$ (48h), 0.168 $\mu\text{mol/L}$ (72h)	[2] [3]
QBC939 (Cholangiocarcinoma)	5, 10, 20 μM	Not Specified	Dose-dependent decrease	[4] [5]
KB (Oral Cancer)	10-100 $\mu\text{g/ml}$	Not Specified	30 $\mu\text{g/ml}$	[6]

Experimental Protocol: MTT Assay

- Cell Seeding: Seed cancer cells in a 96-well plate at a density of 3×10^4 cells/mL and incubate for 24 hours to allow for cell attachment.[\[2\]](#)
- **Brucine** Treatment: Treat the cells with various concentrations of **brucine** (e.g., 0, 5, 10, 20, 50, 100 μM) and a vehicle control. Incubate for desired time points (e.g., 24, 48, 72 hours).
- MTT Addition: Add 10 μL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Formazan Solubilization: Remove the supernatant and add 150 μL of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 490 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control. The IC50 value (the concentration of **brucine** that inhibits 50% of cell growth) can be determined from the dose-response curve.



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